

# Vertilmicin sulfate CAS number and molecular weight

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## Compound of Interest

Compound Name: Vertilmicin sulfate

Cat. No.: B12370549

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## Vertilmicin Sulfate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Vertilmicin sulfate** is a novel semisynthetic aminoglycoside antibiotic. This document provides a comprehensive technical guide on its core properties, including its CAS number and molecular weight, and delves into its antibacterial activity. As specific detailed experimental protocols and signaling pathways for **Vertilmicin sulfate** are not extensively published, this guide presents established protocols for similar aminoglycosides and illustrates the generally accepted mechanism of action for this class of antibiotics.

### Core Properties of Vertilmicin Sulfate

Property	Value	Reference
CAS Number	857468-21-4	
Molecular Weight	489.614 g/mol	

### Antibacterial Activity

Vertilmicin has demonstrated potent in vivo activity against a range of Gram-positive and Gram-negative bacteria. Its efficacy, measured as the 50% effective dose (ED<sub>50</sub>), has been compared

to other aminoglycosides such as netilmicin, gentamicin, and verdamicin.

## In Vivo Efficacy of Vertilmicin

Bacterial Strain	Vertilmicin ED <sub>50</sub> (mg/kg)
Escherichia coli ATCC 25922	0.82
Escherichia coli 9612	0.67
Escherichia coli 1515	0.63
Klebsiella pneumoniae 12	0.29
Klebsiella pneumoniae 14	0.18
Staphylococcus aureus ATCC 29213	0.25
Staphylococcus aureus 9344	0.99
Staphylococcus aureus 15	0.70
Enterococcus faecalis ATCC 29212	7.11
Enterococcus faecalis HH22	4.35

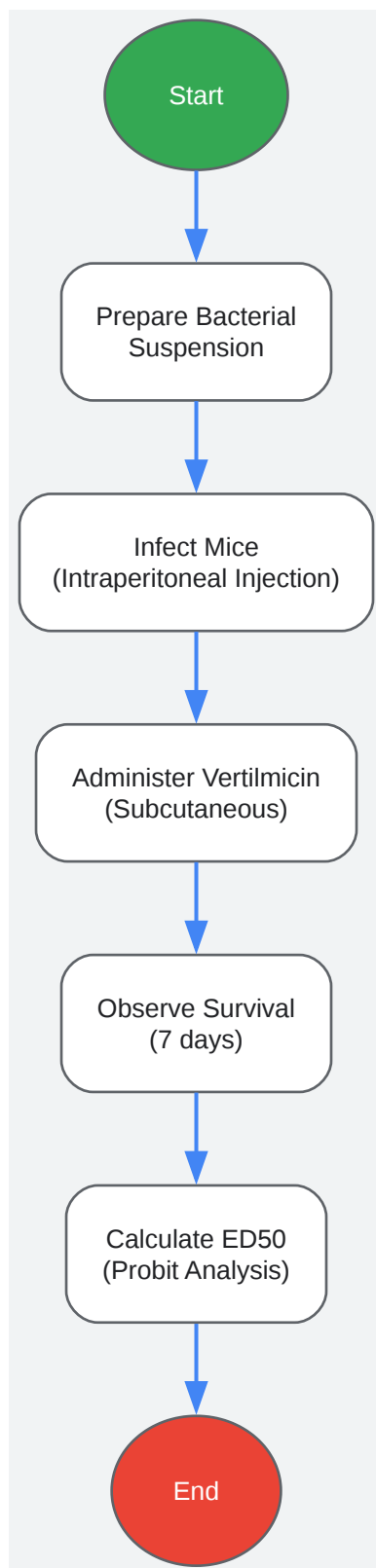
## Mechanism of Action

As a member of the aminoglycoside class of antibiotics, **Vertilmicin sulfate** is presumed to exert its antibacterial effect by inhibiting protein synthesis in susceptible bacteria. This mechanism involves several key steps:

- **Binding to the 30S Ribosomal Subunit:** Aminoglycosides bind to the 16S rRNA within the 30S ribosomal subunit.
- **Interference with Protein Synthesis Initiation:** This binding can block the formation of the initiation complex, preventing the start of protein synthesis.
- **Induction of mRNA Misreading:** The binding of the antibiotic can cause misreading of the mRNA codon, leading to the incorporation of incorrect amino acids into the growing polypeptide chain.

- **Inhibition of Translocation:** The movement of the ribosome along the mRNA can be inhibited, further disrupting protein synthesis.
- **Premature Termination:** The antibiotic can cause the premature release of the ribosomal complex from the mRNA.

These actions collectively lead to the production of non-functional or truncated proteins, ultimately resulting in bacterial cell death.



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